

# Lumateperone-D4: A Technical Guide to its Chemical Structure, Properties, and Analytical Application

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## Compound of Interest

Compound Name: Lumateperone-D4

Cat. No.: B15619113

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## Abstract

**Lumateperone-D4** is the deuterated analog of Lumateperone, a novel atypical antipsychotic approved for the treatment of schizophrenia and bipolar depression.[1][2] As a stable isotope-labeled internal standard, **Lumateperone-D4** is a critical tool for the accurate quantification of Lumateperone in biological matrices during preclinical and clinical development. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and analytical methodologies related to **Lumateperone-D4**. It also details the pharmacological profile of its non-deuterated counterpart, Lumateperone, including its mechanism of action and receptor binding affinities, and provides experimental protocols for key assays.

## Chemical Structure and Properties

**Lumateperone-D4** is structurally identical to Lumateperone, with the exception of four deuterium atoms incorporated into the molecule. This isotopic substitution results in a higher molecular weight, allowing for its differentiation from the parent compound in mass spectrometry-based assays, while maintaining nearly identical chemical and physical properties.[3]

## Chemical Structure

IUPAC Name: 4-[(10R,15S)-4-methyl-1,4,12-triazatetracyclo[7.6.1.0<sup>5,16</sup>.0<sup>10,15</sup>]hexadeca-5,7,9(16)-trien-12-yl]-1-(2,3,5,6-tetradeuterio-4-fluorophenyl)butan-1-one

Chemical Formula: C<sub>24</sub>H<sub>24</sub>D<sub>4</sub>FN<sub>3</sub>O

CAS Number: 2102683-55-4[3]

## Physicochemical Properties

A summary of the key physicochemical properties of **Lumateperone-D4** is presented in the table below. Data for the non-deuterated form, Lumateperone, is also included for comparison.

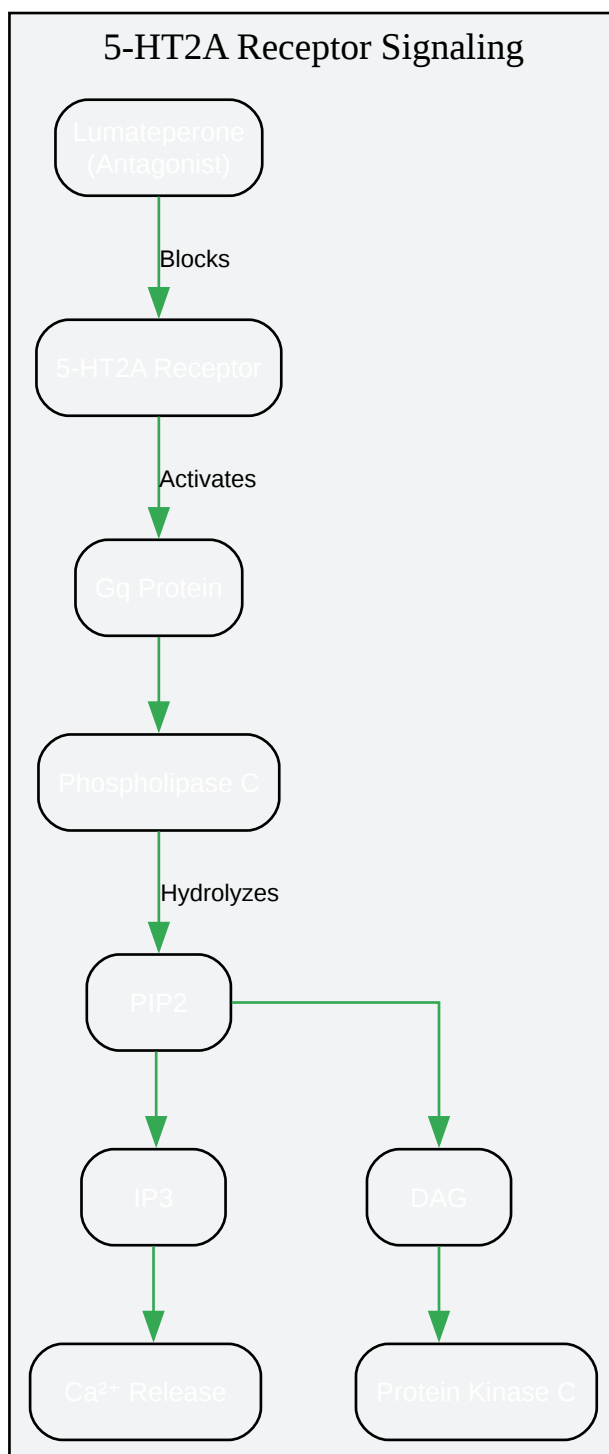
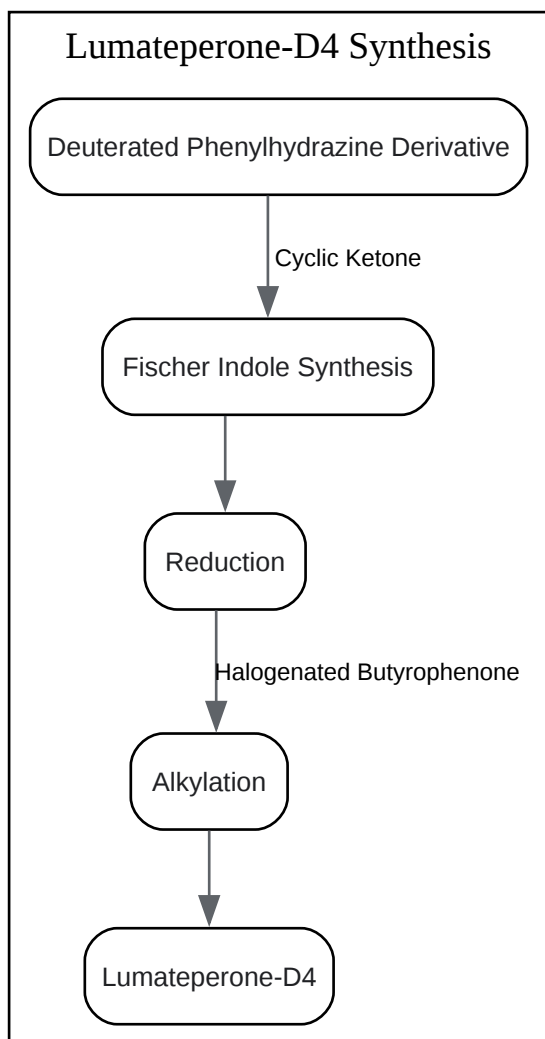
Property	Lumateperone-D4	Lumateperone
Molecular Weight	397.5 g/mol	393.5 g/mol
Monoisotopic Mass	397.24674767 Da	393.223498 Da
Appearance	White to off-white solid	White to off-white crystalline powder
Solubility	Soluble in Methanol, DMSO, and Dimethylformamide (DMF)	Soluble in Methanol, DMSO, and DMF; sparingly soluble in aqueous buffers

## Synthesis and Characterization

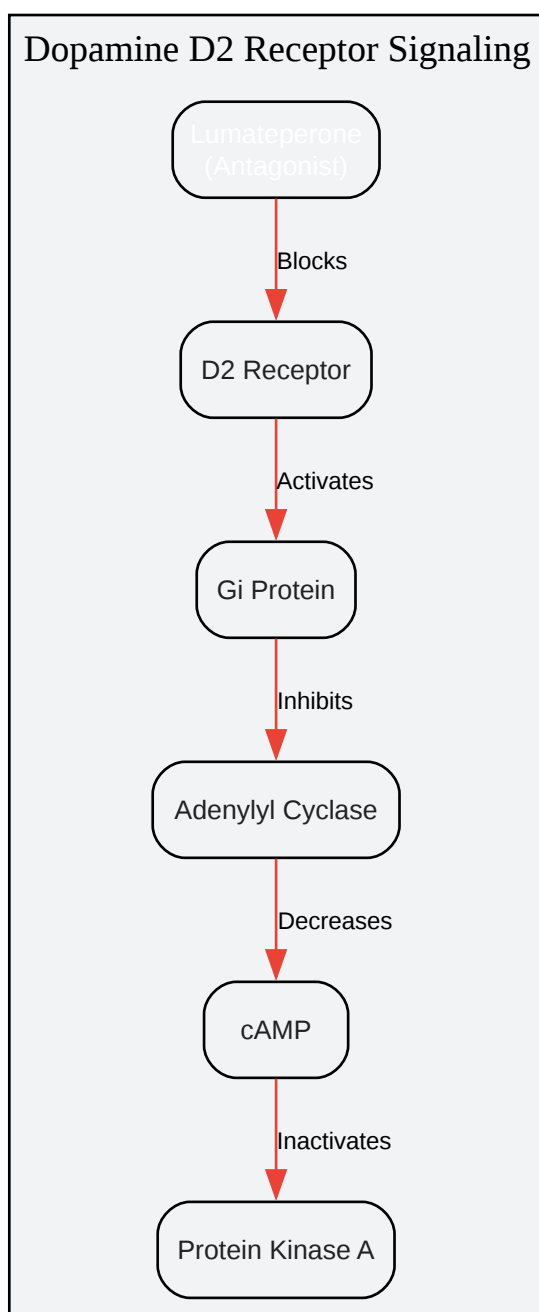
### Synthesis

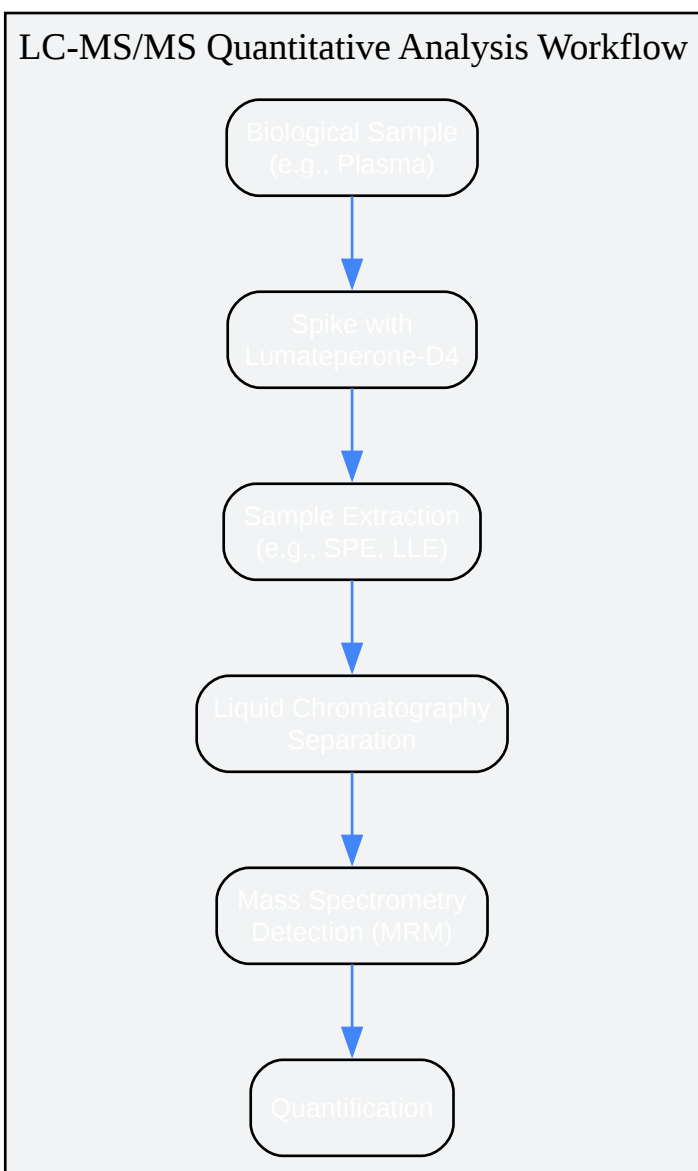
The synthesis of Lumateperone has been described in the literature and typically involves a multi-step process.[4][5] The synthesis of **Lumateperone-D4** follows a similar route, with the introduction of deuterium atoms via a deuterated precursor. A general synthetic scheme is outlined below. A detailed experimental protocol for the synthesis of Lumateperone is available in the cited literature, and a similar procedure would be followed for the deuterated analog, substituting a deuterated equivalent of a key starting material.[4][5]

General Synthetic Workflow:



## Dopamine D2 Receptor Signaling





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## References

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